

Proper Disposal Procedures for 5-Bromo-7-iodo-1H-indole

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Compound of Interest

Compound Name: **5-Bromo-7-iodo-1H-indole**

Cat. No.: **B055206**

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For Researchers, Scientists, and Drug Development Professionals: A Guide to Safe Handling and Disposal

The following guide provides essential safety and logistical information for the proper disposal of **5-Bromo-7-iodo-1H-indole** (CAS No. 123020-20-2). While a specific Safety Data Sheet (SDS) with comprehensive disposal instructions for this compound is not readily available, its classification as a halogenated organic compound dictates that it must be handled according to established protocols for hazardous chemical waste. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Hazard Profile and Safety Precautions

Based on data for structurally similar halogenated indoles, **5-Bromo-7-iodo-1H-indole** should be handled as a hazardous substance. Potential hazards include being harmful if swallowed, toxic in contact with skin, causing serious eye irritation, and being very toxic to aquatic life.[\[1\]](#) Therefore, stringent safety measures are required during handling and disposal.

Required Personal Protective Equipment (PPE): Before handling or disposing of **5-Bromo-7-iodo-1H-indole**, the following personal protective equipment must be worn:

- Eye Protection: Chemical safety goggles or a face shield.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber. Gloves must be inspected before use and disposed of properly after.[\[2\]](#)[\[4\]](#)

- Respiratory Protection: In case of dust formation or inadequate ventilation, a NIOSH/MSHA-approved respirator (e.g., N95 dust mask) is recommended.[2][5]
- Protective Clothing: A lab coat or other protective clothing is necessary to prevent skin contact.[1][2]

Quantitative Data Summary

Property	Value	Reference
CAS Number	123020-20-2	[3]
Molecular Formula	C ₈ H ₅ BrIN	[3]
Molecular Weight	321.94 g/mol	[3]
Appearance	Solid (Assumed)	N/A
Potential GHS Hazard Statements	H302: Harmful if swallowed H311: Toxic in contact with skin H319: Causes serious eye irritation H400: Very toxic to aquatic life	[1]

Operational Protocol: Step-by-Step Disposal

Disposal of **5-Bromo-7-iodo-1H-indole** and materials contaminated with it must be managed through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste contractor. Do not dispose of this chemical down the drain or in regular trash. [2][6][7]

Step 1: Waste Segregation

- As a brominated and iodinated organic compound, **5-Bromo-7-iodo-1H-indole** must be segregated as halogenated organic waste.[8][9]
- Do not mix this waste with non-halogenated organic waste, as this will complicate and increase the cost of disposal.[10]

Step 2: Container Selection and Labeling

- Select a designated, compatible, and leak-proof waste container with a secure, tight-fitting lid.[4][8][11]
- The container must be clearly labeled before the first addition of waste.[8]
- The label must include the words "Hazardous Waste," "Halogenated Organic Waste," and the full chemical name: "**5-Bromo-7-iodo-1H-indole**." Do not use abbreviations.[8]

Step 3: Waste Collection

- Carefully transfer waste quantities of **5-Bromo-7-iodo-1H-indole** into the designated waste container.
- Also collect any contaminated materials, such as weighing paper, gloves, and absorbent pads, in the same container.[2]
- Avoid creating dust during transfer.[4]
- Keep the waste container closed at all times except when actively adding waste.[8][11]

Step 4: Storage

- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials like strong oxidizing agents and strong acids.[6][12]
- The storage location should be a designated satellite accumulation area or a main hazardous waste storage area.

Step 5: Final Disposal

- Once the container is ready for pickup (typically when 90% full), arrange for its collection by your institution's EHS department or a licensed professional waste disposal service.[4][6][7][11]
- The material will likely be disposed of by controlled incineration at a licensed chemical destruction plant.[6]

Emergency Protocol: Accidental Spill Response

In the event of a spill, immediate and appropriate action is crucial to prevent exposure and environmental contamination.

- Evacuate and Ventilate: Evacuate all non-essential personnel from the immediate area and ensure adequate ventilation.[2]
- Control Hazards: Remove all sources of ignition.[6]
- Containment: Prevent the spill from spreading or entering drains.[4][6][13] Cover drains if necessary.[1]
- Cleanup:
 - For a solid spill, carefully sweep or scoop the material to avoid creating dust and place it into the labeled halogenated waste container.[4]
 - Use absorbent pads for spills involving solutions.[8]
- Decontamination: Clean the spill area thoroughly.
- Disposal: All cleanup materials must be placed in the hazardous waste container for proper disposal.[4][8]

Disposal Workflow Visualization

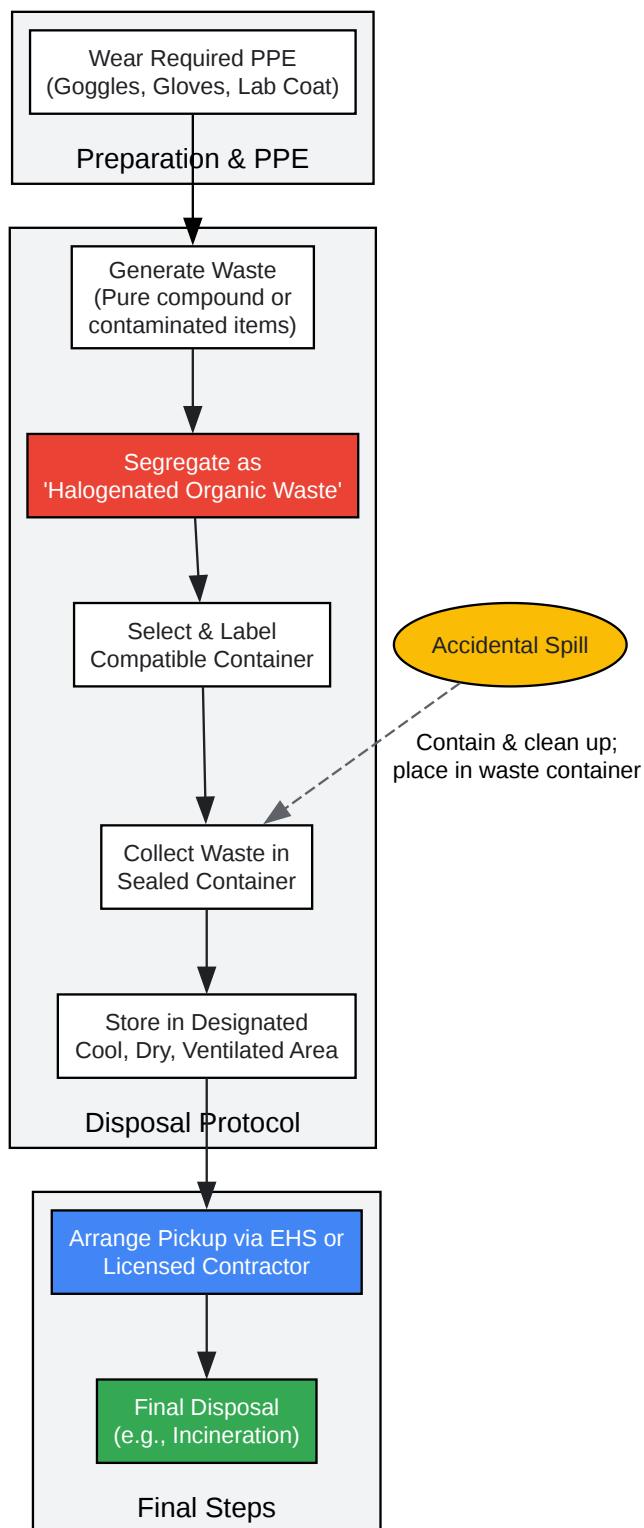


Figure 1. Disposal Workflow for 5-Bromo-7-iodo-1H-indole

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Caption: Step-by-step process for the proper disposal of **5-Bromo-7-iodo-1H-indole**.

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